

Essential Guide to the Proper Disposal of MRS 2211

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MRS 2211

Cat. No.: B1191872

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This document provides a comprehensive guide to the proper disposal procedures for **MRS 2211**, a selective P2Y₁₃ receptor antagonist. While specific institutional and local regulations must always be followed, this guide outlines the essential steps and precautions for managing **MRS 2211** waste.

Chemical Properties of MRS 2211

A thorough understanding of a chemical's properties is the first step toward safe disposal. The following table summarizes the key characteristics of **MRS 2211**.

Property	Value
Chemical Name	2-[(2-Chloro-5-nitrophenyl)azo]-5-hydroxy-6-methyl-3-[(phosphonoxy)methyl]-4-pyridinecarboxaldehyde disodium salt
Molecular Formula	C ₁₄ H ₁₀ ClN ₄ Na ₂ O ₈ P
Molecular Weight	474.66 g/mol
Appearance	Solid
Solubility	Soluble in water (to 70 mM)
Storage	Desiccate at -20°C

Step-by-Step Disposal Protocol for MRS 2211

Given that **MRS 2211** is a solid, water-soluble compound, the following disposal procedure should be followed. This protocol is based on general best practices for laboratory chemical waste management and should be adapted to comply with your institution's specific guidelines.

1. Waste Identification and Segregation:

- **Solid Waste:** Collect unused or expired **MRS 2211** powder in its original container or a clearly labeled, compatible waste container. Do not mix with other solid chemical wastes unless explicitly permitted by your institution's waste management plan. Contaminated personal protective equipment (PPE) such as gloves and weigh boats should be collected in a designated solid waste stream for chemical contaminants.
- **Aqueous Solutions:** Solutions of **MRS 2211** should be collected in a labeled, leak-proof container designated for aqueous chemical waste. Do not pour solutions of **MRS 2211** down the drain unless authorized by your environmental health and safety (EHS) department. Given its solubility, accidental spills should be absorbed with an inert material, and the cleanup materials disposed of as solid chemical waste.

2. Waste Container Labeling:

- All waste containers must be clearly labeled with the full chemical name ("**MRS 2211**") and the appropriate hazard warnings. Check the Safety Data Sheet (SDS) for specific hazard classifications. The label should also include the date of waste generation and the name of the responsible researcher or lab.

3. Storage of Waste:

- Store waste containers in a designated satellite accumulation area within the laboratory.
- Ensure containers are tightly sealed to prevent leaks or spills.
- Store in a cool, dry place away from incompatible materials.

4. Scheduling Waste Pickup:

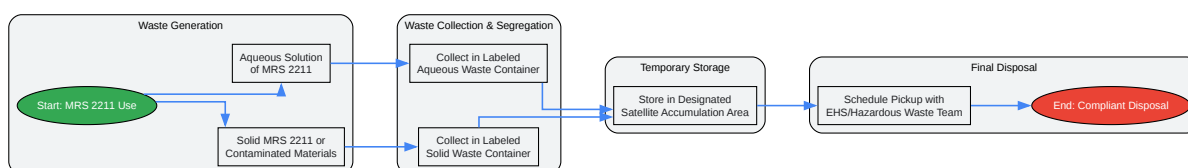
- Once the waste container is full or has reached the designated accumulation time limit set by your institution, arrange for a pickup by your EHS or hazardous waste management team.

Experimental Protocols Cited

This guidance is based on standard laboratory chemical waste disposal protocols. For specific experimental applications of **MRS 2211**, researchers should consult peer-reviewed literature and established methodologies relevant to their field of study. The disposal of waste generated from such experiments should follow the principles outlined above.

Visualizing the Disposal Workflow

To provide a clear, at-a-glance understanding of the disposal process, the following diagram illustrates the logical steps for managing **MRS 2211** waste.



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Caption: Logical workflow for the proper disposal of **MRS 2211** waste.

By adhering to these procedures, laboratory professionals can ensure the safe and responsible disposal of **MRS 2211**, fostering a secure research environment and upholding their commitment to environmental stewardship. Always prioritize safety and consult your institution's specific guidelines.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com